

Technical Support Center: Rescalure Field Efficacy

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Compound of Interest

Compound Name: *Rescalure*

Cat. No.: *B1610670*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the factors affecting the efficacy of **Rescalure** in field experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Rescalure** and how does it work?

Rescalure is a synthetic insect pheromone that is identical to the sex pheromone produced by the female California red scale (*Aonidiella aurantii*). It functions through a non-toxic mode of action known as mating disruption. By releasing a high concentration of the synthetic pheromone into the field, the ability of male insects to locate females for mating is significantly impaired, leading to a reduction in the pest population[1].

Q2: What are the primary mechanisms of mating disruption?

Mating disruption operates through several mechanisms, which can include:

- **Camouflage:** The high concentration of synthetic pheromone in the environment masks the natural pheromone plumes released by females, making it difficult for males to locate them[2].
- **False Trail Following:** Males may follow the "trails" of the synthetic pheromone released from the dispensers, wasting time and energy that would otherwise be spent locating actual

females^[2]^[3].

- **Sensory Imbalance:** Insect pheromones are often composed of multiple chemical components in specific ratios. Mating disruption formulations can alter these ratios, leading to a reduced response from the male insects.

Q3: Is **Rescalure** toxic or does it leave residues on crops?

Rescalure is considered to have low toxicity. Because it is a volatile compound released from dispensers, it is unlikely to leave detectable residues on fruit or foliage.

Troubleshooting Guide

This guide addresses common issues that may arise during field trials with **Rescalure**, presented in a question-and-answer format.

Q1: I am not seeing a significant reduction in male moth captures in my pheromone traps. What could be the issue?

Several factors could contribute to higher-than-expected trap captures:

- **High Pest Pressure:** Mating disruption is most effective at low to moderate pest population densities^[4]. In areas with very high initial pest populations, the chances of males finding females by random encounter increase, reducing the efficacy of the disruption.
- **Small or Isolated Treatment Area:** In small orchards (less than 10 acres) or fields adjacent to untreated, infested areas, mated females can immigrate into the treated plot, leading to continued pest presence^[3].
- **Improper Dispenser Placement or Density:** Dispensers should be placed high in the canopy where female moths are typically found^[4]. An insufficient number of dispensers per acre can result in an inadequate concentration of pheromone in the air to cause disruption.
- **Incorrect Timing of Application:** For optimal results, dispensers should be deployed before the first male flight of the season.

Q2: My trap captures are low, but I am still observing significant crop damage. Why is this happening?

Low trap captures are a good indicator of mating disruption, but crop damage can still occur due to:

- **Immigration of Mated Females:** As mentioned previously, mated females from neighboring untreated areas can fly into the treated plot and lay eggs, leading to larval damage[3].
- **Pre-existing Larval Population:** If the initial pest population was high, there may have been a substantial number of larvae already present on the crop before the mating disruption took full effect.
- **Edge Effects:** The borders of the treated area are more susceptible to the influx of mated females. Consider applying a higher density of dispensers or a border spray in these areas[3].

Q3: How do environmental conditions affect the efficacy of **Rescalure**?

Weather can play a significant role in the effectiveness of pheromone-based mating disruption:

- **Wind:** High winds can disperse the pheromone too quickly, reducing its concentration in the target area. The tree canopy can act as a windbreak, helping to maintain the pheromone concentration[2].
- **Temperature:** Temperature influences the release rate of the pheromone from the dispensers. Higher temperatures generally lead to a faster release rate.

Q4: The efficacy of my mating disruption program seems to be declining towards the end of the season. What is the cause?

The longevity of the pheromone release from the dispensers is finite. If the field season is long, the pheromone release rate may decrease to a level that is no longer effective for mating disruption. It is crucial to use dispensers that are rated to last for the entire duration of the target pest's flight season.

Quantitative Data Summary

The following table summarizes the efficacy of **Rescalure** (CheckMate® CRS) in reducing California red scale infestations from field trials.

Efficacy Metric	Average Reduction (%)
Cumulative Male Flight Trap Catches	90%
Twig and Leaf Infestations	75% - 95%
Highly Scale-Infested Fruit	75%

Experimental Protocols

1. Experimental Design Considerations

- **Plot Size:** Field trials for mating disruption should be conducted in large plots, ideally greater than 10 acres, to minimize the impact of mated female immigration from surrounding areas^[3].
- **Replication:** Due to the large plot sizes required, traditional replicated trial designs can be challenging. It is recommended to conduct trials over multiple seasons and in various locations to gather robust data.
- **Controls:** An untreated control plot is essential to measure the baseline pest population and crop damage. This control plot should be sufficiently separated from the treated plots to avoid contamination from the pheromone.
- **Statistical Analysis:** The experimental design should be robust enough to allow for valid statistical analysis of the collected data. This includes considering randomization and replication to minimize the probability of results being due to chance.

2. Dispenser Application

- **Timing:** Dispensers should be deployed before the anticipated first flight of the target male insects.
- **Density:** The number of dispensers per unit area is a critical factor. Follow the manufacturer's recommendations for the specific product and target pest. For CheckMate® CRS, a typical rate is 180 dispensers per acre.

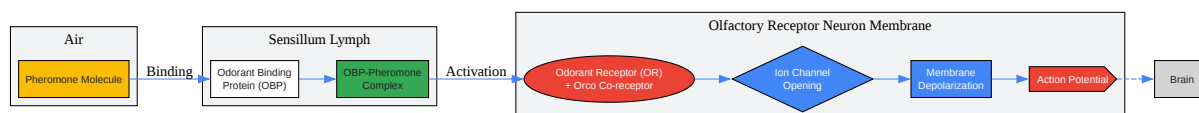
- Placement: Dispensers should be placed in the upper third of the tree canopy, where female moths are most active[4]. Ensure dispensers are securely attached to a sturdy branch and not obstructed by dense foliage.

3. Monitoring and Data Collection

- Pheromone Traps: Deploy pheromone-baited traps in both the treated and untreated control plots to monitor male flight activity. Trap catches should be recorded weekly. A significant reduction (e.g., >90%) in trap captures in the treated plot compared to the control is an indicator of successful mating disruption[2].
- Larval Sampling: Regularly inspect leaves, twigs, and fruit for the presence of larvae and signs of damage. This provides a direct measure of the impact on the damaging life stage of the pest.
- Fruit Damage Assessment: At the end of the season, assess a random sample of fruit from both treated and control plots for infestation levels. This is a key metric for evaluating the overall success of the mating disruption program.

Visualizations

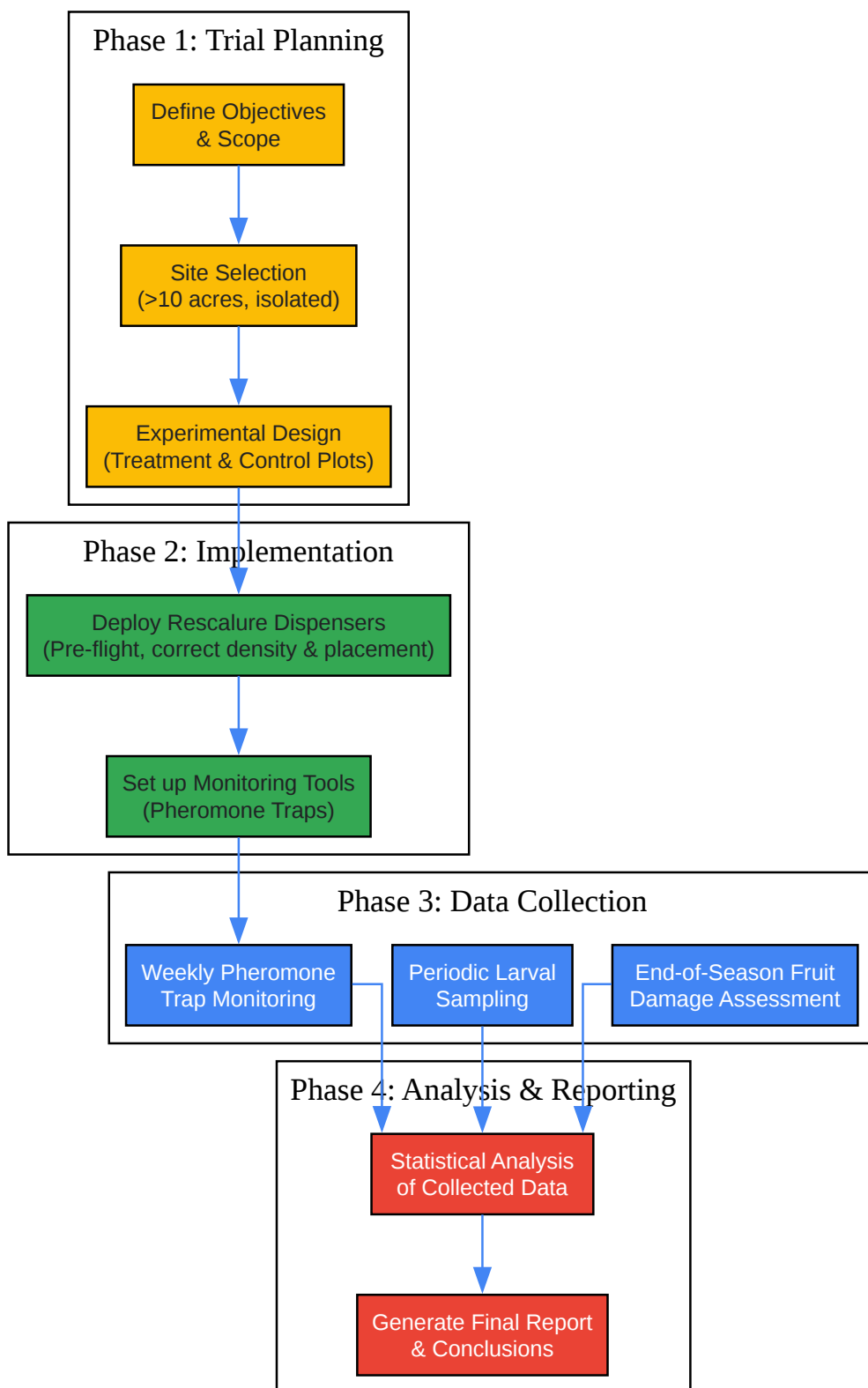
Signaling Pathway for Insect Pheromone Reception



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Caption: Generalized insect pheromone signal transduction pathway.

Experimental Workflow for Rescalure Efficacy Trial



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Caption: Workflow for a **Rescalure** field efficacy trial.

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